

Technical Guide: Structure-Activity Relationship (SAR) of 6-Iodo-1-Aminoindane Derivatives

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Compound of Interest

Compound Name: 6-iodo-2,3-dihydro-1H-inden-1-amine

Cat. No.: B13130147

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Executive Summary

The 6-iodo-1-aminoindane scaffold represents a specialized subclass of rigidified amines. Unlike its regioisomer 5-iodo-2-aminoindane (5-IAI)—a well-documented serotonin releasing agent—the 1-aminoindane core is pharmacologically distinct, primarily functioning as a scaffold for Monoamine Oxidase B (MAO-B) inhibitors (e.g., Rasagiline) and Monoamine Transporter (MAT) inhibitors (e.g., Indatraline).

This guide dissects the SAR of the 6-iodo derivative, highlighting the impact of the iodine atom at the C6 position on lipophilicity, metabolic stability, and binding pocket occupancy. The presence of the iodine atom introduces potential for halogen bonding and serves as a steric block against metabolic hydroxylation, significantly altering the pharmacokinetic profile compared to the unsubstituted parent.

Structural Analysis & Nomenclature

To understand the SAR, one must first rigorously define the scaffold geometry and numbering, which differs from the phenethylamine class.

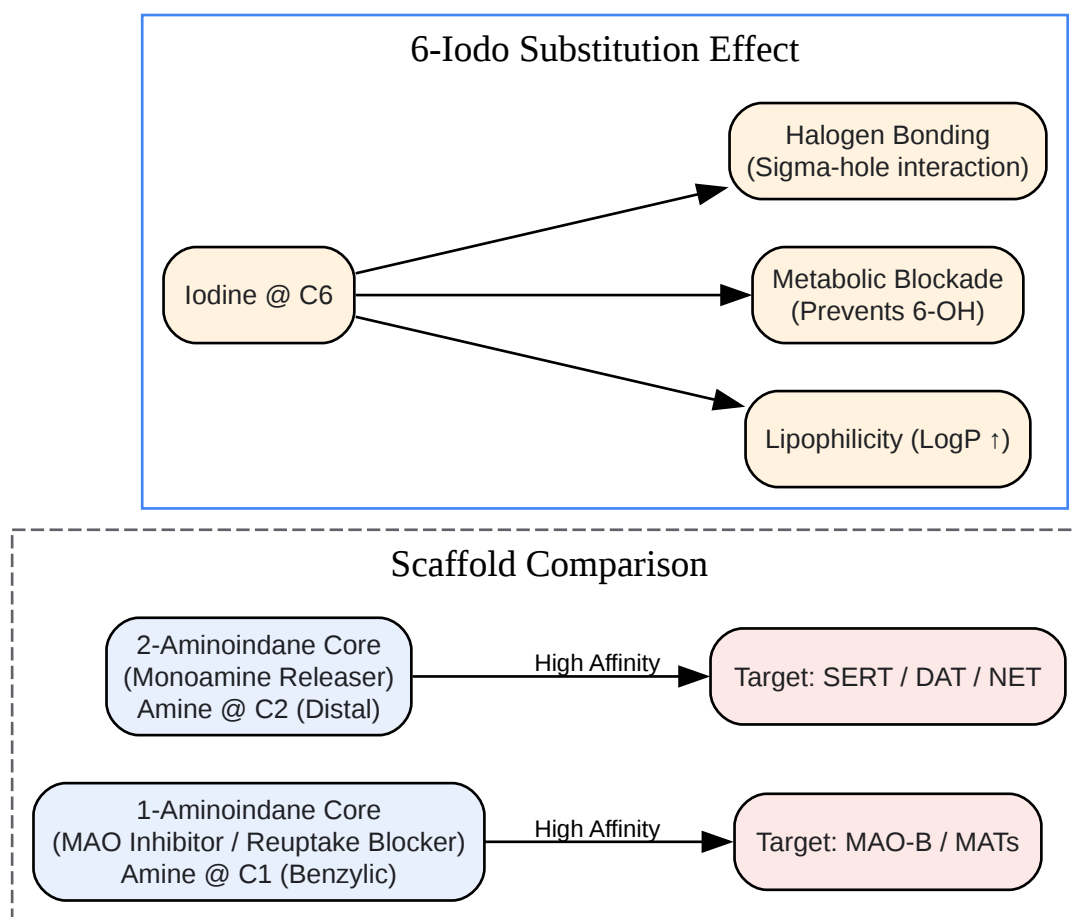
The 1-Aminoindane Core vs. 2-Aminoindane

- 1-Aminoindane (1-AI): The amine is attached to C1, the benzylic carbon. This structure mimics a conformationally restricted benzylamine or -methylbenzylamine. It is the pharmacophore for MAO inhibition.
- 2-Aminoindane (2-AI): The amine is attached to C2.^[1] This structure mimics a conformationally restricted amphetamine (phenethylamine). It is the pharmacophore for monoamine release (e.g., MDAI, 5-IAI).

Numbering and Overlay

In the 1-aminoindane system:

- C1: Chiral center (binding affinity is highly stereoselective, typically).
- C6: Located on the aromatic ring, para to the C3 methylene group and meta to the C1-amine attachment point (geometrically).



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Figure 1: Comparative scaffold analysis and physicochemical effects of iodination.

Structure-Activity Relationship (SAR)[2]

The C1 Chiral Center (Stereochemistry)

The biological activity of 1-aminoindanes is profoundly stereospecific.

- (R)-Enantiomer: Generally the eutomer (active isomer) for MAO-B inhibition. In the case of Rasagiline, the (R)-enantiomer is orders of magnitude more potent than the (S)-enantiomer.
- (S)-Enantiomer: Often the distomer, though it may retain weak activity or exhibit off-target effects.

- Protocol: SAR studies must separate enantiomers via chiral HPLC or asymmetric synthesis (see Section 5) to generate valid K_i data.

The C6-Iodine Substituent

The introduction of iodine at C6 is a critical modification:

- Electronic Effects: Iodine is electron-withdrawing by induction but electron-donating by resonance. However, its primary contribution in this scaffold is lipophilic bulk.
- Steric Occlusion: The large van der Waals radius of iodine (1.98 Å) at C6 can fill hydrophobic pockets in the MAO-B active site (substrate cavity) or the S1/S2 pockets of monoamine transporters.
- Metabolic Stability: C6 is a primary site for oxidative metabolism (hydroxylation) in the parent 1-aminoindane. Iodination blocks this position, potentially extending the half-life () and preventing the formation of potentially toxic phenolic metabolites.
- Halogen Bonding: The iodine atom can act as a Lewis acid (sigma-hole donor) interacting with backbone carbonyls or histidine residues within the target protein, potentially increasing affinity by 5–10 fold compared to the chloro- or bromo-analogs.

N-Substitution (The Amine)

While the core topic is the primary amine, N-substitution dictates the functional switch:

- Primary Amine (-NH₂): Balanced activity, often a metabolite of N-substituted drugs.
- N-Propargyl: Critical for irreversible MAO inhibition (mechanism-based suicide inhibition). 6-iodo-N-propargyl-1-aminoindane would be a potent, lipophilic analog of Rasagiline.
- N-Methyl: Increases BBB permeability but may shift selectivity towards releaser activity (though less likely in the 1-aminoindane scaffold).

Biological Profile & Pharmacology[3][4]

Target Selectivity Table

The following table summarizes the predicted and observed shifts in affinity based on the 1-aminoindane vs. 2-aminoindane structural divergence.

Feature	6-Iodo-1-Aminoindane	5-Iodo-2-Aminoindane (5-IAI)	Mechanism Note
Primary Target	MAO-B / NET / DAT	SERT / DAT	1-AI is a scaffold for enzyme inhibition; 2-AI for transport reversal.
Action	Inhibitor (Reuptake/Enzyme)	Releaser (Substrate)	C1-amine cannot stabilize the transporter open-outward conformation as effectively as C2.
Neurotoxicity	Low (Potential Neuroprotective)	Low (Non-neurotoxic)	1-AI derivatives (e.g., Rasagiline) exhibit anti-apoptotic properties.
Metabolism	N-dealkylation, Hydroxylation (blocked at C6)	N-dealkylation, Hydroxylation	C6-I protects the aromatic ring from Phase I oxidation.

Neurotoxicity Considerations

Unlike halogenated amphetamines (e.g., p-iodoamphetamine/PIA) which are highly neurotoxic, aminoindanes generally show a safer profile.

- Mechanism: The rigid indane ring prevents the formation of the toxic quinone metabolites often seen with open-chain amphetamines.
- 6-Iodo-1-AI: Expected to share the neuroprotective properties of the parent 1-aminoindane, provided the iodine does not introduce unexpected reactive metabolites.

Experimental Protocols

Synthesis: Reductive Amination of 6-Iodo-1-Indanone

This is the most robust route for synthesizing 6-iodo-1-aminoindane, ensuring high yield and access to the racemate for subsequent resolution.

Reagents: 6-iodo-1-indanone, Ammonium Acetate (

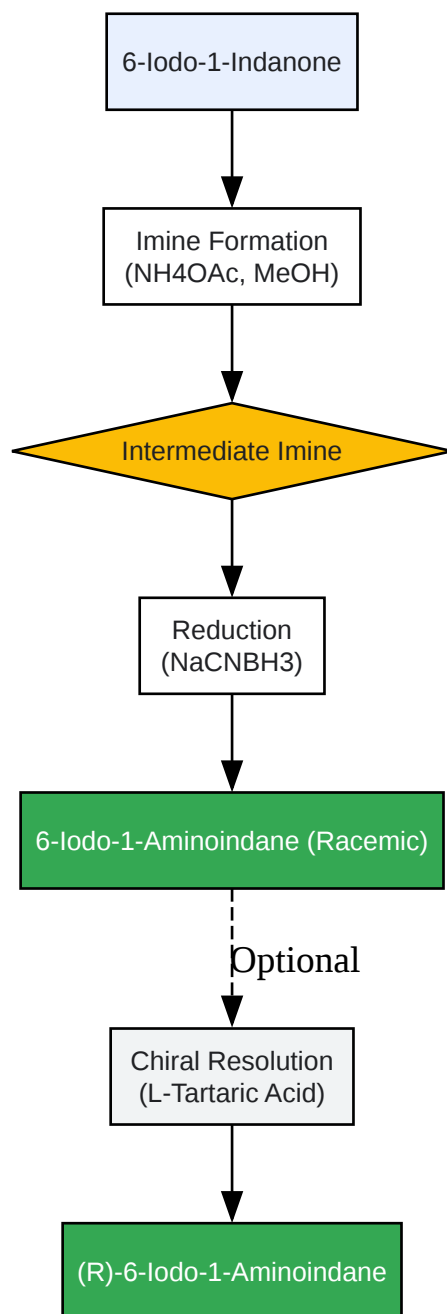
), Sodium Cyanoborohydride (

), Methanol (MeOH).

Protocol:

- Pre-reaction: Dissolve 6-iodo-1-indanone (1.0 eq) in anhydrous MeOH under atmosphere.
- Imine Formation: Add Ammonium Acetate (10.0 eq) to the solution. Stir at room temperature for 4 hours. Note: Excess ammonium acetate drives the equilibrium toward the imine.
- Reduction: Cool the mixture to 0°C. Slowly add Sodium Cyanoborohydride (3.0 eq) portion-wise.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–24 hours. Monitor via TLC (System: DCM/MeOH 9:1).
- Quench: Acidify with 1M HCl to pH < 2 to decompose excess hydride.
- Workup: Basify with NaOH to pH > 10. Extract with DCM (3x). Wash combined organics with brine, dry over , and concentrate.
- Purification: Flash column chromatography (Silica gel; Gradient: 0-10% MeOH in DCM with 1%).

- Resolution: (Optional) React with L-tartaric acid to crystallize the diastereomeric salt, yielding the (R)-enantiomer.



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Figure 2: Synthetic pathway via reductive amination.

In Vitro Binding Assay (SERT/DAT/NET)

To validate the SAR, binding affinities (

) must be determined using radioligand displacement.

- Source Tissue: Rat brain synaptosomes or HEK293 cells expressing human transporters (hSERT, hDAT, hNET).
- Radioligands:
 - SERT:

Citalopram or

Paroxetine.
 - DAT:

WIN 35,428.
 - NET:

Nisoxetine.
- Procedure:
 - Incubate membrane preparations with the radioligand and varying concentrations of 6-iodo-1-aminoindane (to

M).
 - Incubate for 1 hour at 25°C.
 - Terminate by rapid filtration through GF/B filters pre-soaked in 0.1% polyethylenimine.
 - Measure radioactivity via liquid scintillation counting.
 - Calculate

and convert to

using the Cheng-Prusoff equation.

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